

Comprehensive Structural Elucidation: 2-{1-[(3-Hydroxypropyl)amino]propyl}phenol

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Compound of Interest

Compound Name:	2-{1-[(3-Hydroxypropyl)amino]propyl}phenol
CAS No.:	651304-81-3
Cat. No.:	B13275161

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Executive Summary & Compound Identity

Target Molecule: **2-{1-[(3-Hydroxypropyl)amino]propyl}phenol** Molecular Formula: $C_{12}H_{19}NO_2$ Exact Mass: 209.1416 Da Molecular Weight: 209.29 g/mol

This compound represents a Mannich-type or Reductive Amination scaffold where a propyl chain attached to the ortho position of a phenol ring bears a secondary amine at the benzylic (C1') position. The amine is further substituted with a 3-hydroxypropyl linker.

Structural Significance

Researchers typically encounter this structure as:

- A Pharmaceutical Intermediate: In the synthesis of adrenergic agents or dopamine agonists (structural homology to Rotigotine fragments).

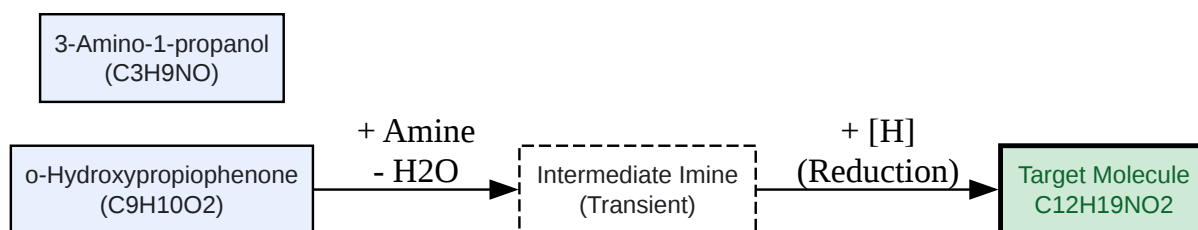
- A Process Impurity: Resulting from the reaction of o-hydroxypropiophenone with 3-amino-1-propanol.
- A Degradant: Formed via oxidative cleavage or hydrolysis of larger drug scaffolds containing the N-propyl-phenethylamine motif.

Synthetic Origin & Causality

To understand the structure, one must understand its formation. The most logical synthetic pathway dictates the connectivity and expected spectroscopic signals.

Reaction Pathway: Reductive Amination

The formation involves the condensation of 1-(2-hydroxyphenyl)propan-1-one (Ketone) with 3-amino-1-propanol (Amine), followed by reduction (e.g., NaBH_4 or H_2/Pd).



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Figure 1: Synthetic pathway establishing the C1' benzylic connectivity.

Spectroscopic Elucidation Strategy

The elucidation relies on confirming three distinct domains: the Phenolic Core, the Benzylic Propyl Chain, and the N-Hydroxypropyl Tail.

A. High-Resolution Mass Spectrometry (HRMS)

- Ionization: ESI+ (Electrospray Ionization, Positive Mode).
- Parent Ion $[\text{M}+\text{H}]^+$: 210.1494 (Calculated).
- Fragmentation Pattern (MS/MS):

- $m/z \sim 151$: Loss of the N-hydroxypropyl group (C_3H_8NO fragment cleavage).
- $m/z \sim 121$: Tropylium-like ion or hydroxybenzyl cation (characteristic of phenols).
- $m/z \sim 107$: Hydroxybenzyl fragment.

B. Infrared Spectroscopy (FT-IR)

- $3200\text{--}3400\text{ cm}^{-1}$ (Broad): O-H stretching (Phenolic and Aliphatic overlap).
- $\sim 3300\text{ cm}^{-1}$ (Weak, Sharp): N-H stretching (Secondary amine).
- $1590, 1480\text{ cm}^{-1}$: Aromatic C=C ring skeletal vibrations.
- 750 cm^{-1} : Ortho-substituted benzene (out-of-plane bending).

C. Nuclear Magnetic Resonance (NMR) Analysis

This is the definitive proof of structure. The following assignments assume a deuterated solvent like DMSO- d_6 or CD_3OD .

1. 1H NMR Assignments (400 MHz)

Position	Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment Logic
Ar-H	6.7 – 7.2	Multiplet	4H	Typical ortho-substituted phenol pattern.
Benzylic CH	3.85	Triplet / dd	1H	Critical Signal. Deshielded by Ring + Nitrogen.
O-CH ₂	3.45	Triplet	2H	Terminal hydroxymethyl of the side chain.
N-CH ₂	2.40 – 2.55	Multiplet	2H	Methylene adjacent to amine (side chain).
Propyl CH ₂	1.65 – 1.80	Multiplet	2H	Methylene in the benzylic propyl chain.
Side Chain CH ₂	1.50 – 1.60	Quintet	2H	Middle methylene of the hydroxypropyl group.
Propyl CH ₃	0.85	Triplet	3H	Terminal methyl of the benzylic chain.
Phenolic OH	~9.5 (Broad)	Singlet	1H	Exchangeable (disappears with D ₂ O).

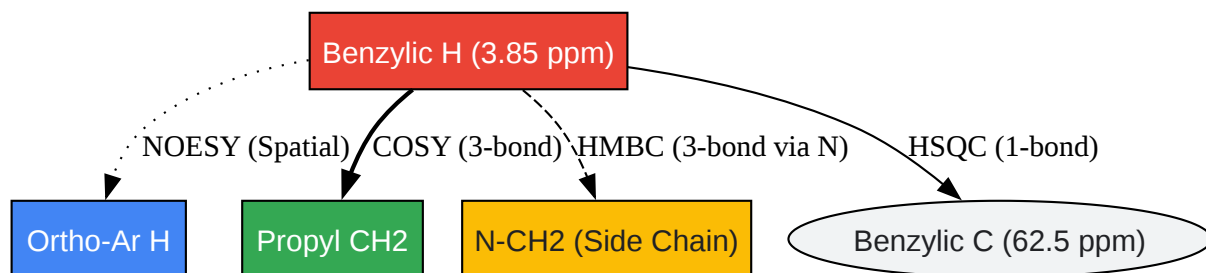
Key Diagnostic: The benzylic proton at ~3.85 ppm is the "linchpin" connecting the phenol ring to the propyl chain and the amine.

2. ¹³C NMR Assignments (100 MHz)

Carbon Type	Shift (δ, ppm)	Description
Ar-C-OH	~156.0	Phenolic carbon (deshielded).
Ar-C-R	~128.0	Ipso carbon attached to the propyl chain.
Ar-CH	115 – 130	Remaining 4 aromatic methines.
Benzylic C-N	~62.5	Chiral Center. Confirms C-N connectivity.
O-CH ₂	~60.5	Aliphatic alcohol carbon.
N-CH ₂	~46.0	Aliphatic amine carbon.
CH ₂ (Propyl)	~28.0	Methylene of the propyl chain.
CH ₂ (Side)	~32.0	Middle methylene of hydroxypropyl group.
CH ₃	~10.5	Terminal methyl.

Connectivity & Logic Verification (2D NMR)

To validate the structure beyond doubt, we utilize 2D correlations.



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Figure 2: Key NMR correlations. The COSY correlation between the Benzylic H and Propyl CH₂ proves the chain length. The HMBC from Benzylic H to the N-CH₂ confirms the amine bridge.

Critical Quality Attributes (CQA)

- **Chirality:** The benzylic carbon (C1') is a stereocenter. The synthetic product is likely a racemate ($\pm$) unless chiral ligands were used during reduction.
- **Stability:** As a secondary amine and phenol, this compound is susceptible to oxidation (forming quinones or N-oxides). Analysis should be performed under inert atmosphere or with fresh samples.

References

- **Synthetic Methodology:** Abdel-Magid, A. F., et al. "Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride." *Journal of Organic Chemistry*, 1996, 61(11), 3849-3862.
- **Rotigotine Impurities:** Rotigotine EP Impurity C (Despropyl Rotigotine). CAS: 153409-14-4.[1] Veeprho Standards. Available at: [\[Link\]](#) (Structural homolog used for spectral comparison).
- **Spectral Data Source:** 2-(3-Hydroxy-propyl)-phenol. CAS: 1481-92-1.[2][3] PubChem Compound Summary. Available at: [\[Link\]](#) (Fragment reference).

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